

# Troubleshooting low yield in Sonogashira coupling with Ethyl 3-(4-chlorophenyl)propiolate

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## Compound of Interest

Compound Name: Ethyl 3-(4-chlorophenyl)propiolate

Cat. No.: B1361243

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## Technical Support Center: Sonogashira Coupling Reactions

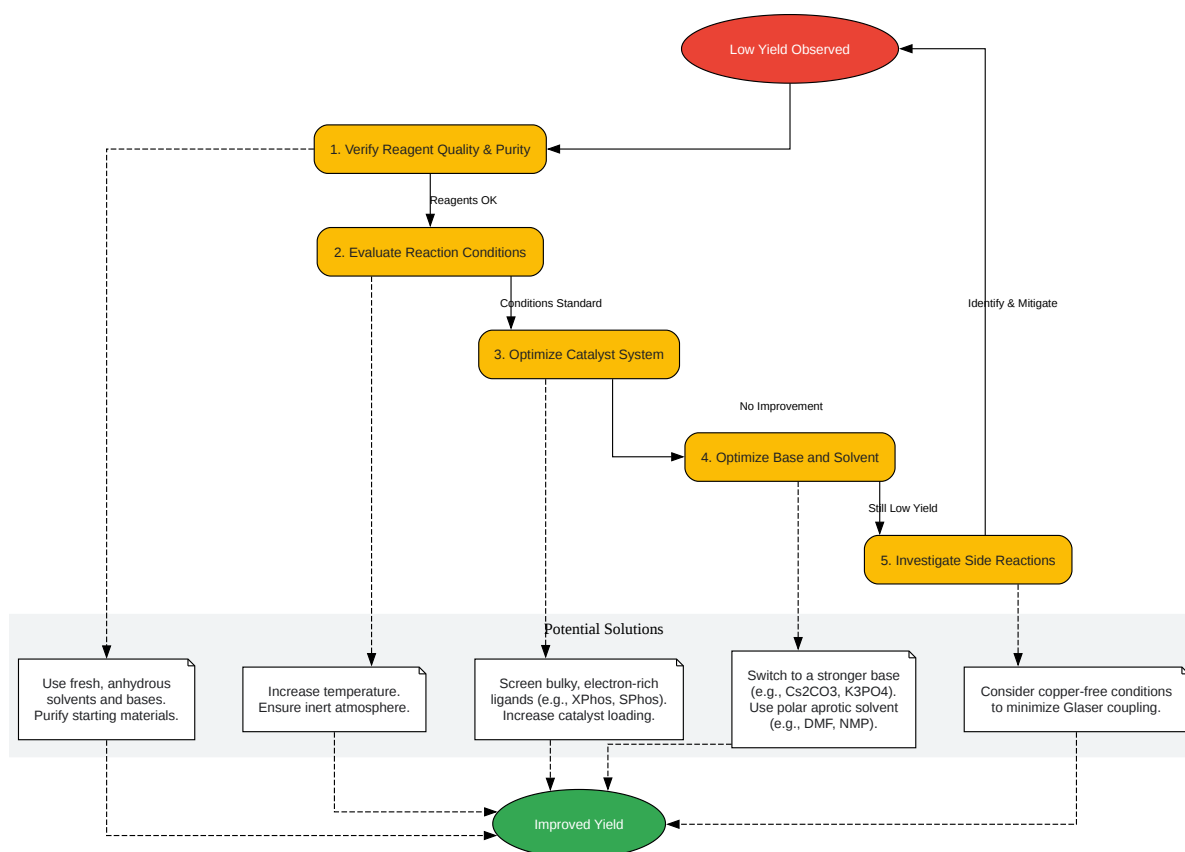
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing low yields in Sonogashira coupling reactions, with a specific focus on the coupling of aryl chlorides with **Ethyl 3-(4-chlorophenyl)propiolate**.

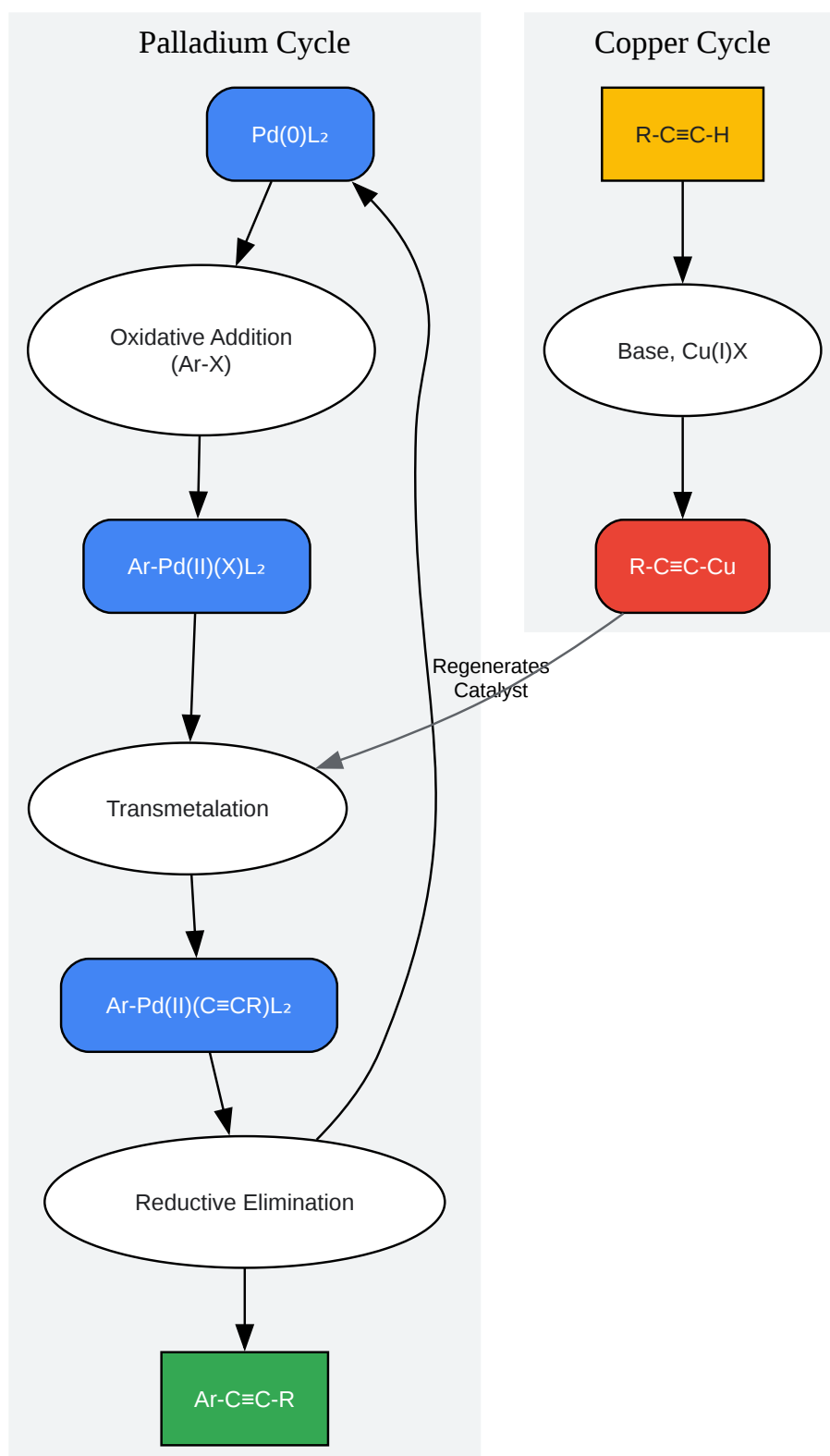
## Troubleshooting Guide: Low Yield in Sonogashira Coupling

Low yields in the Sonogashira coupling of an aryl chloride with an electron-deficient alkyne like **Ethyl 3-(4-chlorophenyl)propiolate** can stem from several factors. This guide provides a systematic approach to identifying and resolving common issues.

## Logical Troubleshooting Workflow

The following diagram illustrates a step-by-step process for troubleshooting low reaction yields.





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